

# ARHGAP27: A Comprehensive Technical Review of its Function, Signaling, and Role in Disease

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## Compound of Interest

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## Abstract

ARHGAP27, a Rho GTPase activating protein, is a critical regulator of intracellular signaling pathways, primarily through its role in inactivating Rho family GTPases, particularly Cdc42 and Rac1. This technical guide provides an in-depth review of the current understanding of ARHGAP27 function, its intricate involvement in cellular processes such as clathrin-mediated endocytosis and cytoskeletal dynamics, and its emerging implications in a spectrum of human diseases, including cancer, neurodevelopmental disorders, and neurodegenerative diseases. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes associated signaling pathways to serve as a comprehensive resource for researchers and professionals in drug development.

## Introduction

ARHGAP27, also known as Rho GTPase Activating Protein 27, is a multi-domain protein that belongs to the RhoGAP family.[1] These proteins are essential negative regulators of Rho GTPases, which act as molecular switches in a wide array of cellular activities.[2] By accelerating the intrinsic GTP hydrolysis of Rho GTPases, ARHGAP27 facilitates their transition from an active GTP-bound state to an inactive GDP-bound state, thereby terminating downstream signaling cascades.[2] The functional versatility of ARHGAP27 is underscored by its protein architecture, which includes an N-terminal SH3 domain, a WW domain, a Pleckstrin

Homology (PH) domain, and a C-terminal RhoGAP domain.[3][4] This modular structure allows for complex protein-protein and protein-lipid interactions, positioning ARHGAP27 as a key node in cellular signaling networks.

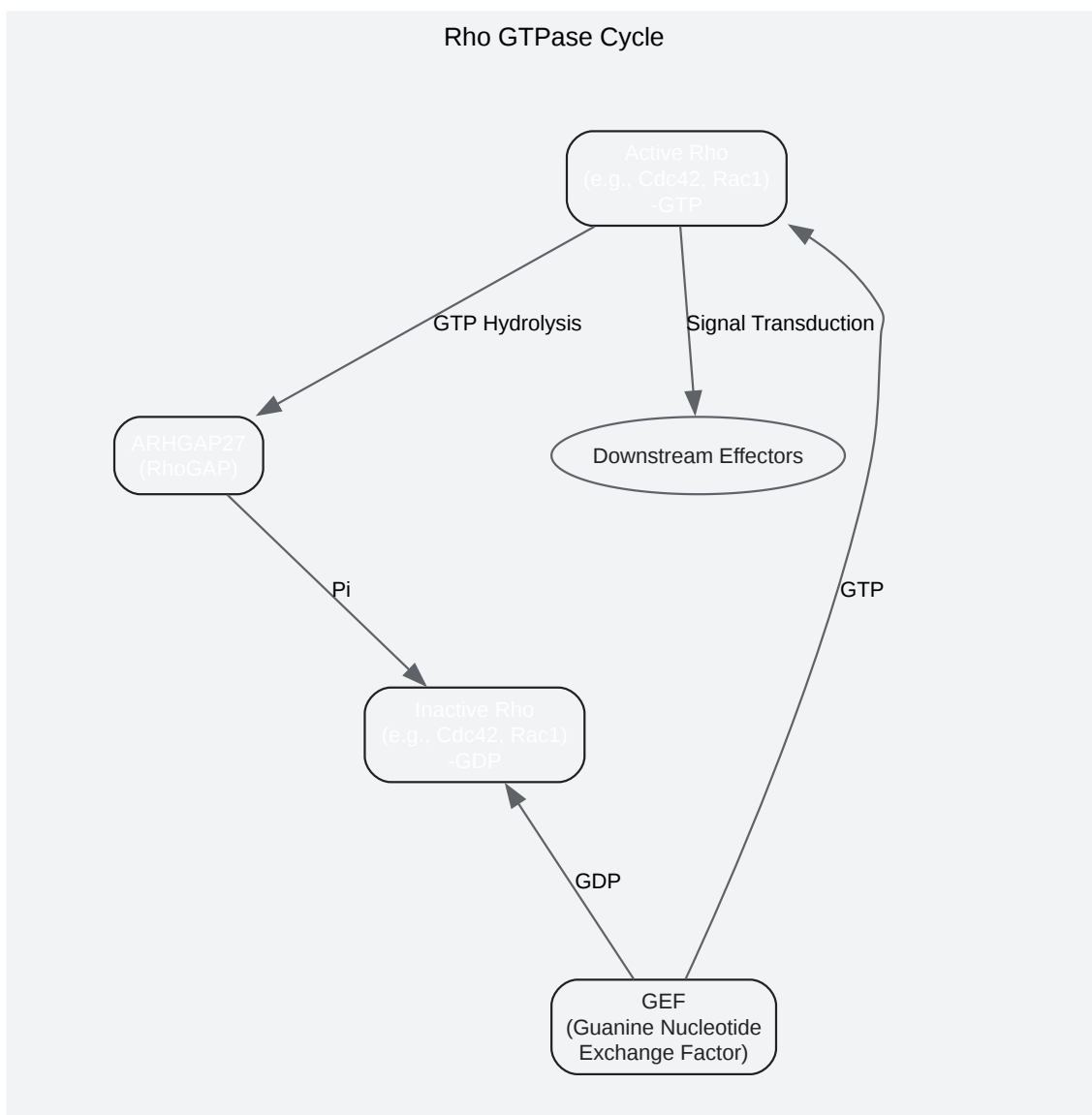
## Molecular Function and Signaling Pathways

The primary function of ARHGAP27 is to negatively regulate the activity of Rho family GTPases, with a demonstrated specificity towards Cdc42 and Rac1.[3] This GAP activity is central to its role in various cellular processes.

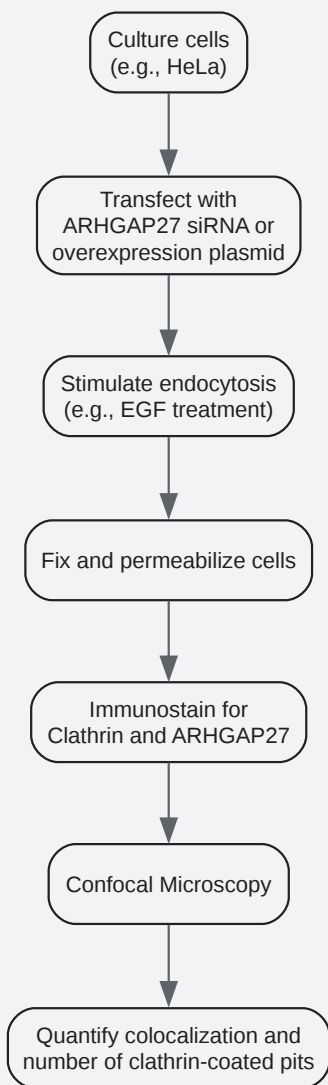
### Rho GTPase Regulation

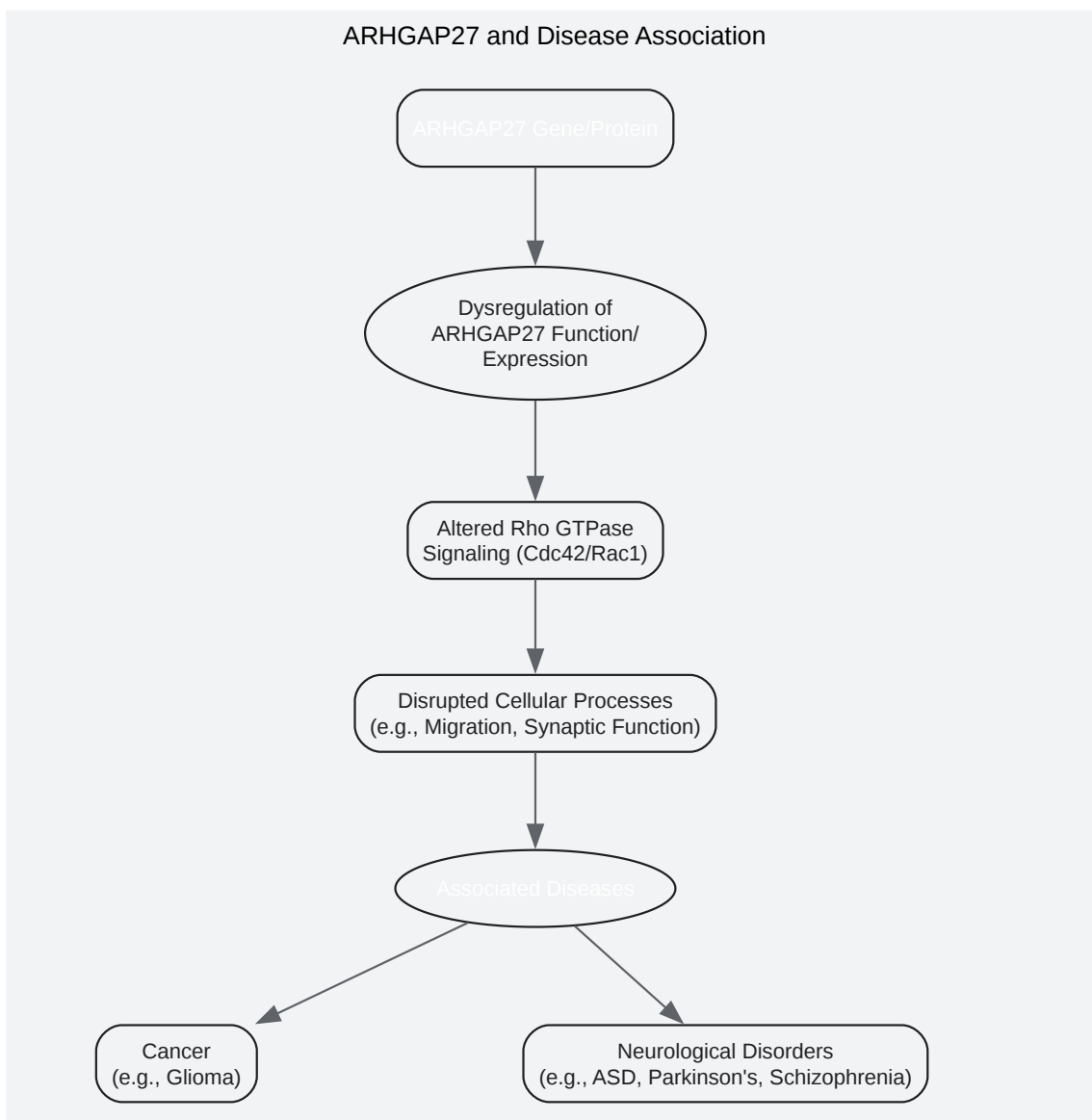
ARHGAP27 directly interacts with the active, GTP-bound forms of Cdc42 and Rac1, stimulating their intrinsic GTPase activity. This leads to the termination of their downstream signaling, impacting processes such as actin cytoskeleton organization, cell polarity, and cell migration.

Below is a diagram illustrating the core function of ARHGAP27 in the Rho GTPase cycle.



## Experimental Workflow: ARHGAP27 in CME





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## References

- 1. [genecards.org](https://www.genecards.org) [genecards.org]
- 2. Parkinson's Protein Visualized in Human Brain Tissue | Technology Networks [technologynetworks.com]
- 3. RPEL family rhoGAPs link Rac/Cdc42 GTP loading to G-actin availability - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Novel Insight Into the Etiology of Autism Spectrum Disorder Gained by Integrating Expression Data With Genome-wide Association Statistics - PMC [pmc.ncbi.nlm.nih.gov]
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